An In-depth Technical Guide to the Synthesis and Characterization of Oxolamine

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Compound of Interest

Compound Name:	*Oxolamine*
CAS No.:	*1949-20-8; 34155-96-9*
Cat. No.:	*B15573624*

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Oxolamine**, a peripherally acting antitussive agent. The document details the synthetic pathway, experimental protocols for characterization, and key physicochemical and spectroscopic data.

Introduction to **Oxolamine**

Oxolamine, with the IUPAC name N,N-diethyl-2-(3-phenyl-1,2,4-oxadiazol-5-yl)ethanamine, is a cough suppressant belonging to the 1,2,4-oxadiazole class of compounds.[1][2] Its primary therapeutic effect is achieved through a predominantly peripheral mechanism, targeting nerve receptors in the respiratory tract, which distinguishes it from many centrally acting antitussives.[1][3][4] In addition to its cough-suppressing properties, **oxolamine** exhibits anti-inflammatory, analgesic, local anesthetic, and antispasmodic activities.[1][4][5] While not approved for use in the USA, it is marketed internationally for treating inflammation of the respiratory tract.[1][2]

Synthesis of **Oxolamine**

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The synthesis of **oxolamine** is a multi-step process that involves the formation of a 1,2,4-oxadiazole core, followed by the attachment of a diethylaminoethyl side chain.[1] An alternative pathway begins with benzonitrile to form an intermediate which is then further reacted.

Synthetic Pathway

A common synthetic route involves the reaction of an activated carboxylic acid derivative with an amidoxime, followed by amination. The key steps are outlined below.

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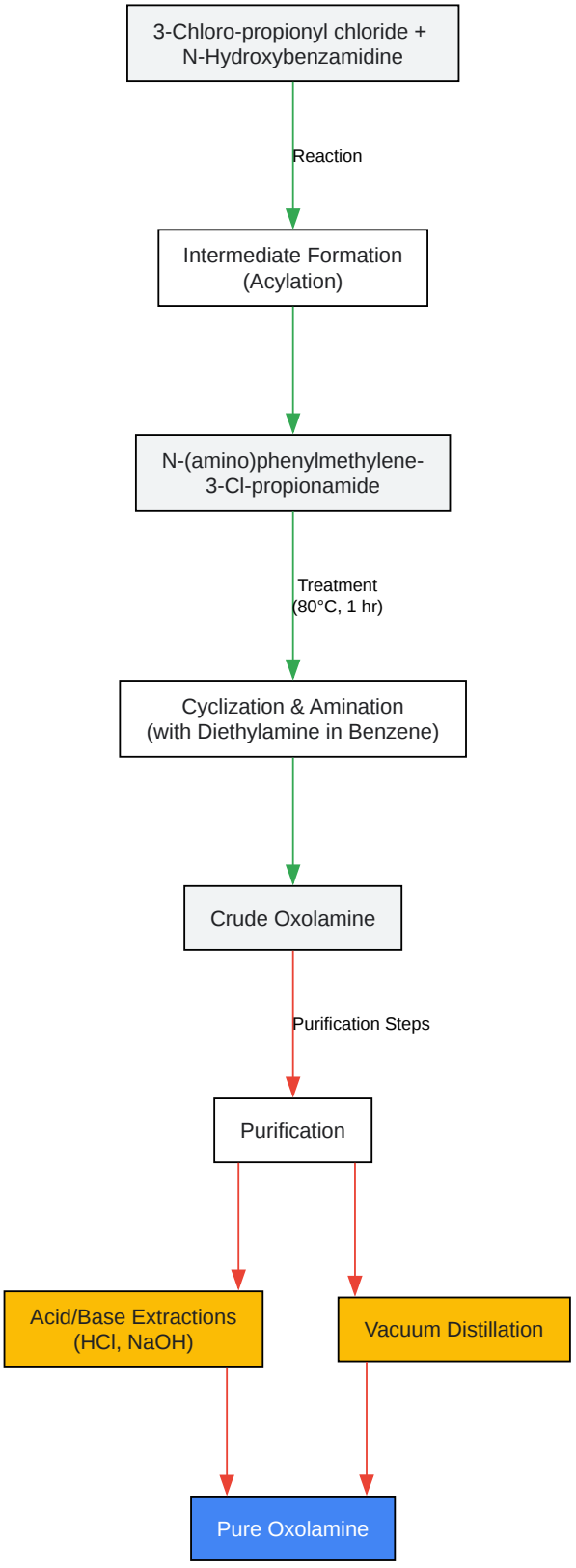

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Diagram 1: Synthesis Pathway of **Oxolamine**.

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Experimental Protocol: Synthesis

The following protocol is a generalized procedure based on established synthetic methods.[1] [6]

- Intermediate Formation: React 3-chloro-propionyl chloride with N-hydroxybenzamidine in an appropriate solvent. This acylation step yields the N-(amino)phenylmethylene-3-Cl-propionamide intermediate.
- Cyclization and Amination: Treat the intermediate with diethylamine, typically in a solvent like benzene. The reaction is heated to approximately 80°C for one hour.[6] This step facilitates both the removal of the chloride and the formation of the 1,2,4-oxadiazole ring.
- Work-up and Extraction: After cooling the reaction mixture to ambient temperature, perform a series of extractions to remove unreacted reagents and impurities. This includes two acidic extractions with hydrochloric acid (HCl) followed by two basic extractions with sodium hydroxide (NaOH) to purify the organic phase containing **oxolamine**.[6]
- Isolation: Isolate the final product from the organic phase. Pure **oxolamine**, which is a liquid at room temperature, can be obtained via vacuum distillation.[1] If preparing the citrate salt, the crude product is reacted with citric acid monohydrate in acetone, followed by crystallization, centrifugation, and drying.[6]

Characterization of **Oxolamine**

A comprehensive characterization is essential to confirm the identity, purity, and properties of the synthesized **oxolamine**. This involves determining its physicochemical properties and analyzing its structure using various spectroscopic techniques.

Physicochemical Properties

The key physicochemical properties of **oxolamine** are summarized in the table below.

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Property	Value	Source
Molecular Formula	$C_{14}H_{19}N_3O$	[1][2]
Molecular Weight	245.32 g/mol	[1][2]
Physical State	Liquid (at room temperature)	[1]
Melting Point	25°C	[1]
Boiling Point	127°C (at 0.4 mmHg)	[1]
Density (estimated)	1.0516 g/cm³	[1]
pKa (predicted)	9.40 ± 0.25	[1]
LogP	2.393	[1]

Spectroscopic Characterization

Spectroscopic analysis is used to elucidate and confirm the molecular structure of **oxolamine**.

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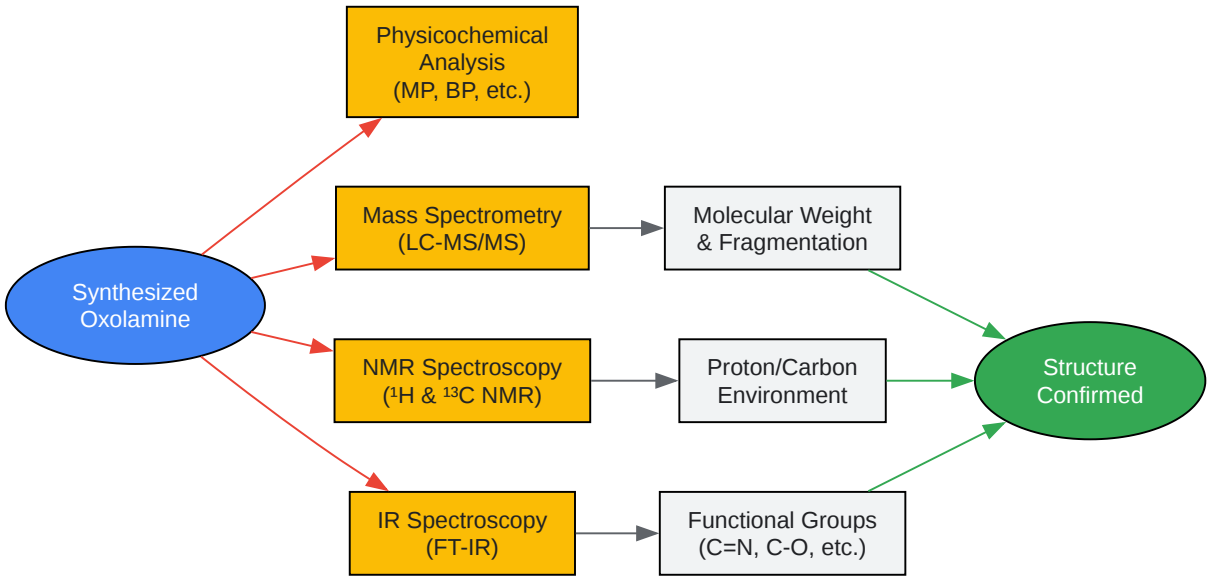

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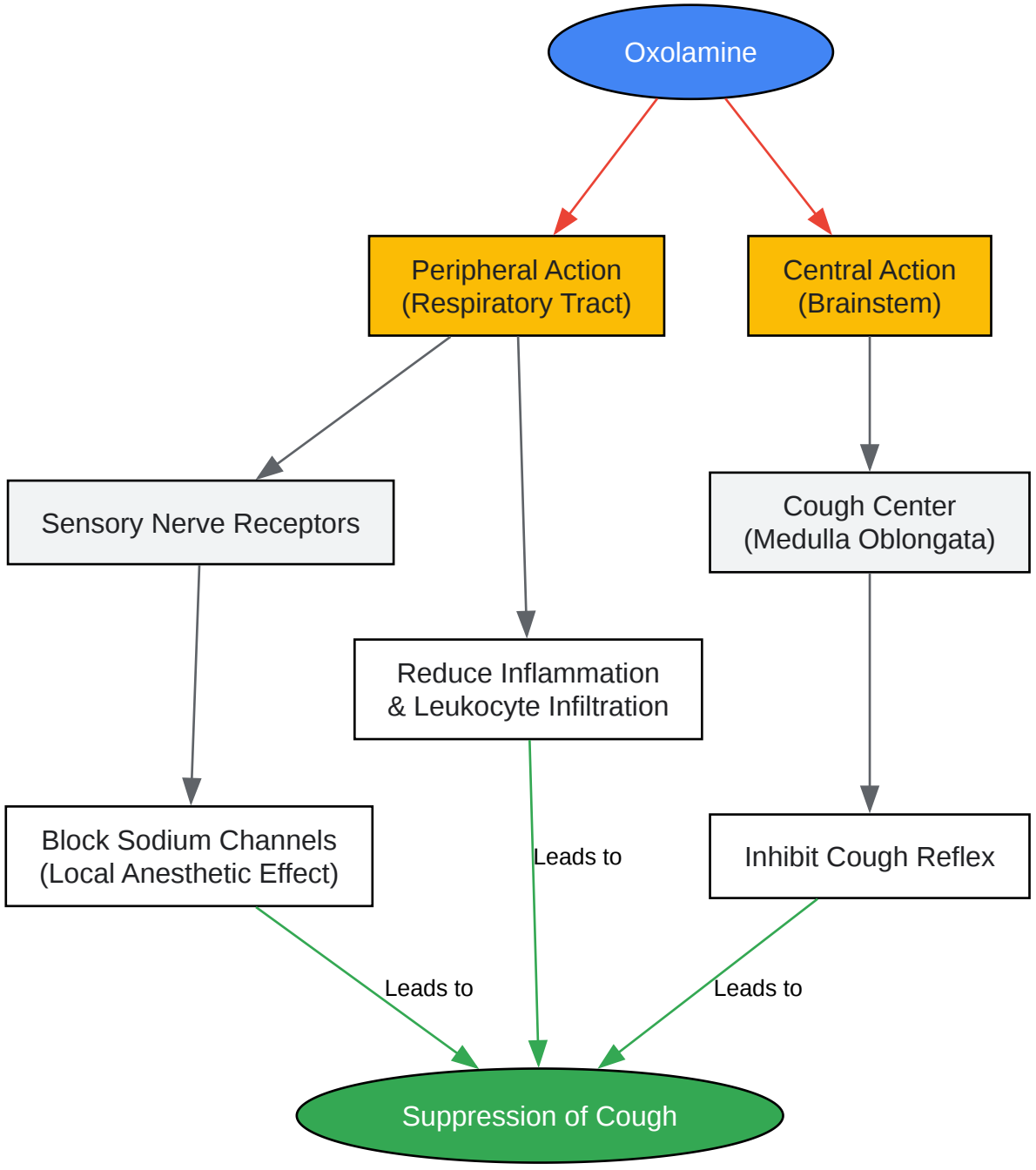

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